

Scalable process for Enzalutamide intermediate production

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Compound of Interest

Compound Name: 2-(5-Chloropyridin-2-yl)-2-methylpropanenitrile

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Application Note: Scalable Synthesis of Enzalutamide

Overcoming the Isothiocyanate Bottleneck in API Manufacturing

Strategic Overview

Enzalutamide (Xtandi) represents a structural evolution in androgen receptor antagonists, characterized by a thiohydantoin ring that is notoriously difficult to close efficiently at scale.

In early medicinal chemistry routes (e.g., Medivation Inc. patents), the synthesis relied on microwave-assisted cyclization, which is non-viable for multi-kilogram production. The industrial standard has shifted toward a convergent thermal cyclization.

This guide focuses on the two most critical process challenges:

- The "Isothiocyanate Bottleneck": Safe, high-yield synthesis of the toxic intermediate 4-isothiocyanato-2-(trifluoromethyl)benzonitrile (henceforth Intermediate A).

- The Thiohydantoin Closure: A biphasic or solvent-optimized coupling of Intermediate A with the amino-ester fragment (Intermediate B) to minimize hydrolysis impurities.

Critical Process Parameters (CPPs)

The following parameters are non-negotiable for ensuring batch reproducibility and safety.

Parameter	Specification	Scientific Rationale
Water Content (Coupling)	< 0.05% (KF)	Moisture hydrolyzes Intermediate A back to the aniline (Impurity Enzal-2A), a known genotoxin.
Thiophosgene Temp	0–5 °C (Addition)	Exothermic control. Higher temps during addition promote polymerization and dimer formation.
Cyclization Solvent	DMSO / Isopropyl Acetate	DMSO solubilizes the polar transition state; Isopropyl Acetate allows for easy aqueous workup/extraction.
Impurity Limit (Enzal-2)	< 10 ppm	Unreacted isothiocyanate is a structural alert (genotoxic) and must be purged via crystallization.

Experimental Protocols

Module A: Safe Synthesis of Intermediate A (Isothiocyanate)

Target: 4-isothiocyanato-2-(trifluoromethyl)benzonitrile

Safety Warning: Thiophosgene is highly toxic and volatile. This reaction must be performed in a dedicated fume hood with a caustic scrubber system.

Reagents:

- 4-Amino-2-(trifluoromethyl)benzonitrile (Starting Material)[1][2][3][4]
- Thiophosgene (1.2 equiv)
- Dichloromethane (DCM)[5]
- Water
- Calcium Carbonate (CaCO₃) or Sodium Carbonate (Na₂CO₃)

Protocol:

- Preparation: Charge a glass-lined reactor with 4-Amino-2-(trifluoromethyl)benzonitrile (1.0 wt) and DCM (10 vol). Stir until dissolved.
- Buffering: Add water (10 vol) and CaCO₃ (2.0 equiv). Cool the biphasic mixture to 0–5 °C.
- Controlled Addition: Add Thiophosgene (1.2 equiv) dropwise over 60 minutes.
 - Note: Maintain internal temperature < 10 °C. Rapid addition risks "runaway" exotherms and phosgene gas evolution.
- Reaction: Warm to 20–25 °C and stir for 4 hours. Monitor by HPLC (Target: < 0.5% starting amine).
- Quench & Separation: Separate phases. Wash the organic layer with water (3x) to remove inorganic salts.
- Concentration: Distill DCM under reduced pressure (< 40 °C) to yield Intermediate A as a brown oil/solid.
 - Yield Target: > 90%[4][6]
 - Storage: Store under Nitrogen at 4 °C. Moisture sensitive.

Module B: The Convergent Coupling (Thiohydantoin Formation)

Target: Enzalutamide Crude[5][7]

Reagents:

- Intermediate A (from Module A)
- Intermediate B: Methyl 2-((3-fluoro-4-(methylcarbamoyl)phenyl)amino)-2-methylpropanoate
- DMSO (Dimethyl sulfoxide)
- Isopropyl Acetate (IPAc)[8]

Protocol:

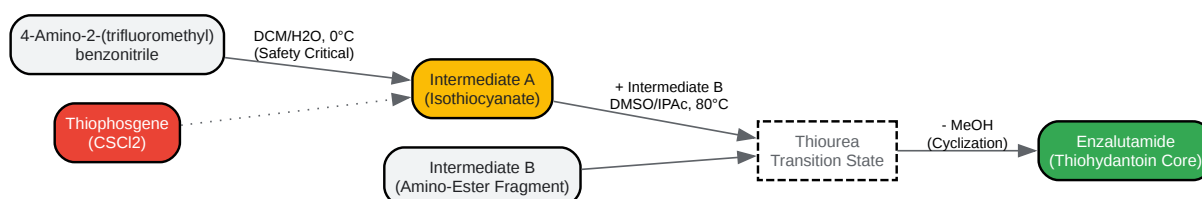
- Charge: In a dry reactor, dissolve Intermediate B (1.0 equiv) in a mixture of DMSO (2 vol) and IPAc (4 vol).
 - Why this mix? DMSO accelerates the nucleophilic attack; IPAc acts as a co-solvent that simplifies the later aqueous wash.
- Addition: Add Intermediate A (1.5 equiv) dissolved in minimal IPAc.
- Cyclization: Heat the mixture to 80–85 °C for 18–24 hours.
 - Mechanism:[8][9][10] The secondary amine of Intermediate B attacks the isothiocyanate carbon, forming a thiourea intermediate which then cyclizes with the ester group to close the ring (loss of methanol).
- Workup: Cool to 25 °C. Add water (10 vol) and IPA (1 vol) to break the emulsion.
- Extraction: Separate the organic phase (IPAc). Wash with water to remove DMSO.
- Crystallization (Purification):
 - Swap solvent to Isopropyl Alcohol (IPA).
 - Heat to 60 °C (dissolution).
 - Cool slowly to 0 °C over 4 hours.
 - Filter and wash with cold IPA.

- Purity Target: > 99.5% HPLC.[5]

Visualizations

Diagram 1: Convergent Reaction Scheme

This diagram illustrates the chemical pathway, highlighting the critical ring-closure step.

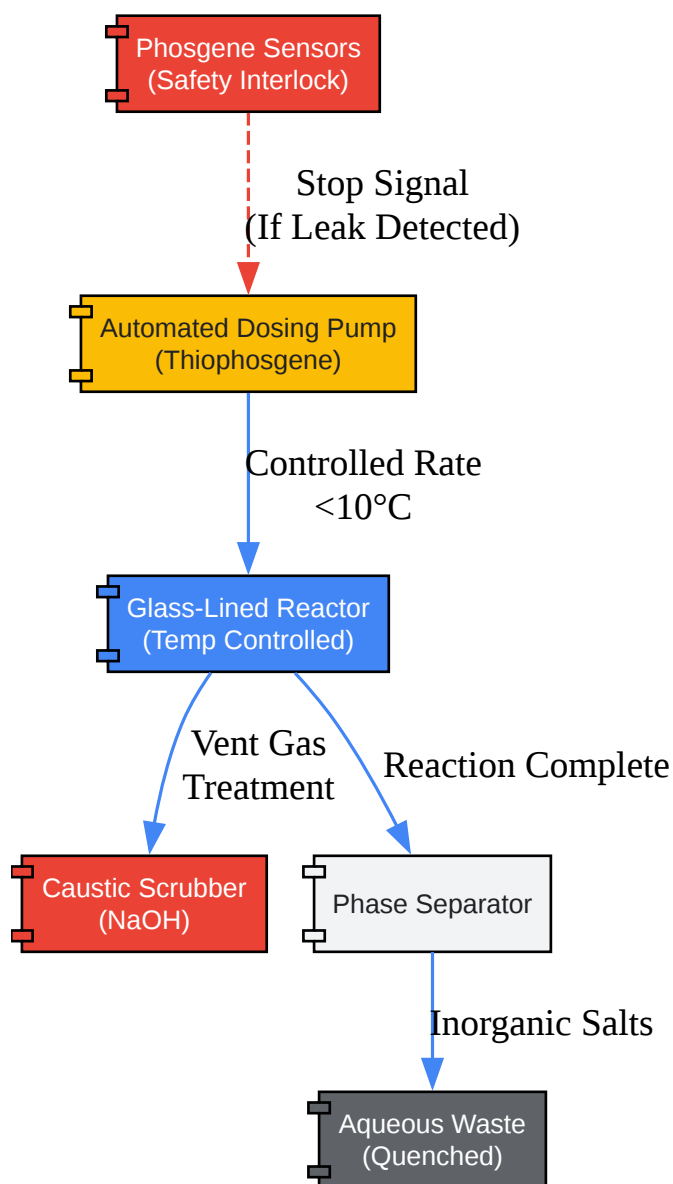


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Caption: Convergent synthesis pathway showing the formation of the isothiocyanate intermediate and the subsequent thermal cyclization in DMSO/IPAc.

Diagram 2: Process Flow & Safety Engineering

This diagram details the equipment setup required to handle the toxic Thiophosgene step safely.



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Caption: Safety engineering controls for the Thiophosgene reaction, featuring automated dosing interlocks and caustic scrubbing.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield (Module A)	Polymerization of Thiophosgene	Ensure temperature remains < 5 °C during addition. Increase stirring speed to improve biphasic mass transfer.
Impurity Enzal-2A	Hydrolysis of Isothiocyanate	Check water content of DMSO and IPAc in Module B. Ensure Intermediate A is stored dry.
Emulsion during Workup	DMSO presence	Add Isopropyl Alcohol (IPA) to the aqueous/organic interface to break surface tension.
Color Issues	Oxidation of Phenolic impurities	Use Nitrogen blanketing throughout. Consider a carbon treatment step before crystallization.

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